

Structure Elucidation of 1-Benzyl-1H-benzimidazole-2-sulfonic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-benzyl-1H-benzimidazole-2-sulfonic acid

Cat. No.: B183616

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

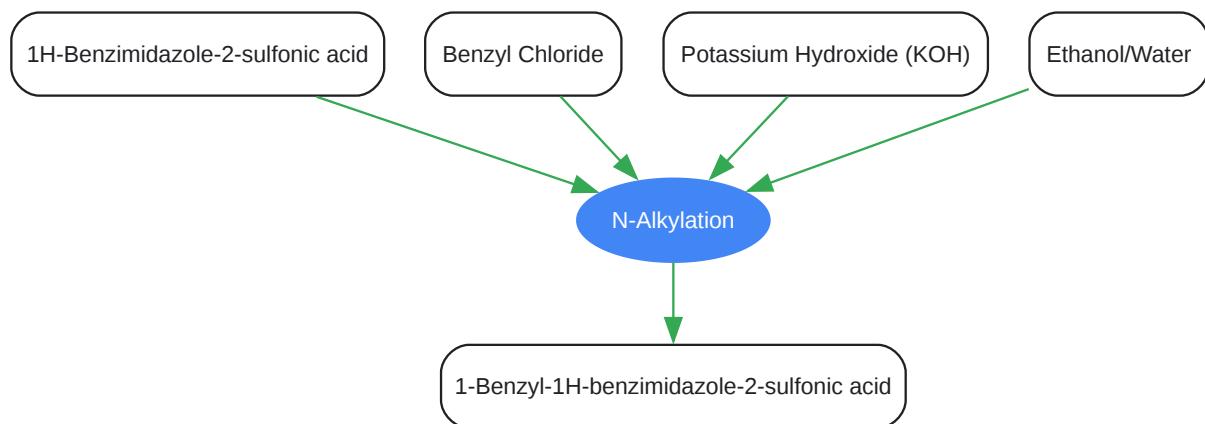
Abstract

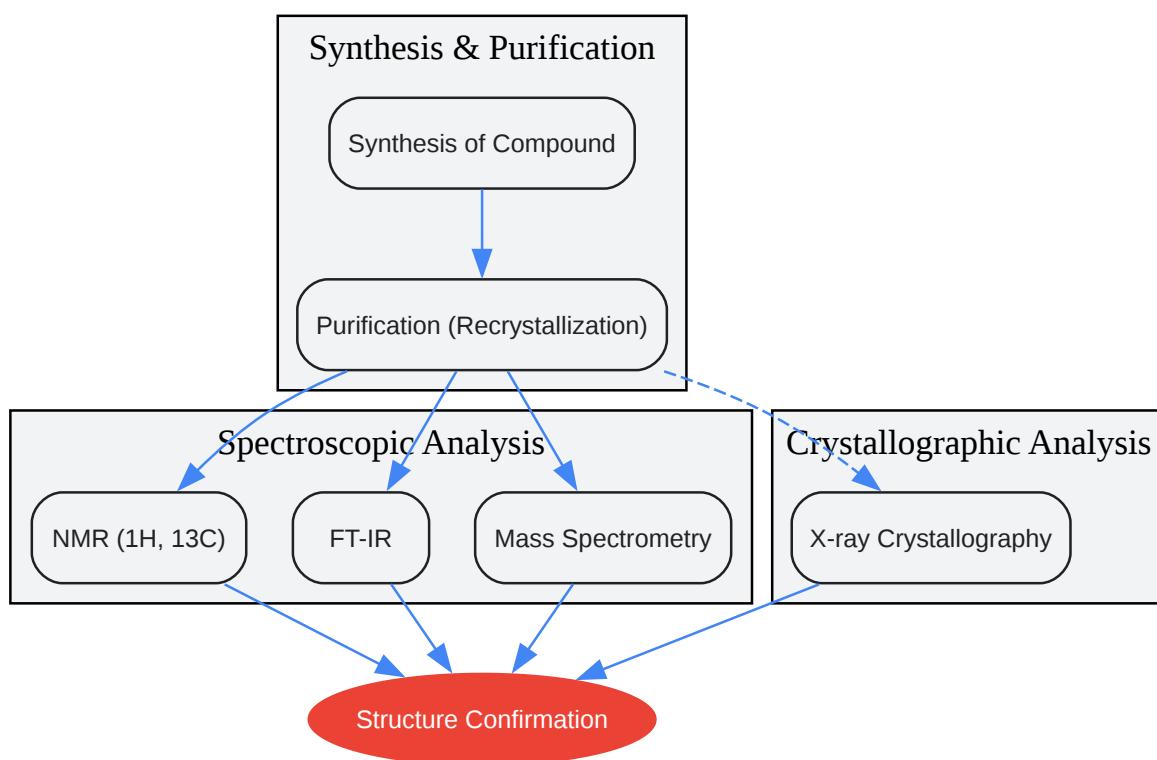
This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the complete structure elucidation of **1-benzyl-1H-benzimidazole-2-sulfonic acid**. The following sections detail the predicted spectroscopic and crystallographic data, based on analogous compounds, and provide standardized experimental protocols for the synthesis and characterization of this molecule. This document is intended to serve as a practical resource for researchers engaged in the synthesis and analysis of novel benzimidazole derivatives.

Chemical Structure

IUPAC Name: **1-benzyl-1H-benzimidazole-2-sulfonic acid** CAS Number: 90331-20-7

Molecular Formula: C₁₄H₁₂N₂O₃S Molecular Weight: 288.32 g/mol



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Structure Elucidation of 1-Benzyl-1H-benzimidazole-2-sulfonic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b183616#structure-elucidation-of-1-benzyl-1h-benzimidazole-2-sulfonic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com